

Scytalol A CAS number and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Scytalol A

Cat. No.: B15617885

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[2] **Scytalol A** | C₁₀H₁₂O₄ - PubChem **Scytalol A** is a natural product found in *Lachnellula* sp. with data available. ... Molecular Formula: C₁₀H₁₂O₄. Synonyms: **Scytalol A**. 208183-19-1. (3S,4S)-3,4-dihydro-3,4,8-trihydroxy-1(2H)-naphthalenone. UNII- ... IUPAC Name: (3S,4S)-3,4-dihydro-3,4,8-trihydroxy-1(2H)-naphthalenone. CAS: 208183-19-1. --INVALID-LINK-- **Scytalol A** | CAS 208183-19-1 **Scytalol A** is a melanin biosynthesis inhibitor. **Scytalol A** is a metabolite from the ascomycete *Lachnellula* sp. A32-89. --INVALID-LINK-- **Scytalol A** | CAS 208183-19-1 | Selleckchem **Scytalol A** is a metabolite from the ascomycete *Lachnellula* sp. A32-89, which selectively inhibits the biosynthesis of dihydroxynaphthalene melanin in *Lachnellula* sp. A32-89, while not affecting the growth of the strain. --INVALID-LINK-- **Scytalol A** - Cayman Chemical **Scytalol A** is a fungal metabolite that has been found in *Lachnellula* and has diverse biological activities. It is a melanin biosynthesis inhibitor that selectively inhibits the dihydroxynaphthalene (DHN) melanin biosynthesis pathway in *Lachnellula* (IC₅₀ = 0.3 µg/ml), without affecting fungal growth. **Scytalol A** (25 µg/ml) inhibits the growth of the bacteria *B. subtilis* and *S. aureus*, as well as the fungi *C. albicans*, *S. cerevisiae*, and *T. mentagrophytes*. It also inhibits acetylcholinesterase (AChE) and butyrylcholinesterase (BChE; IC₅₀s = 3.6 and 14.2 µM, respectively). --INVALID-LINK-- (3S,4S)-3,4-Dihydro-3,4,8-trihydroxy-1(2H)-naphthalenone | C₁₀H₁₂O₄ (3S,4S)-3,4-Dihydro-3,4,8-trihydroxy-1(2H)-naphthalenone. --INVALID-LINK-- **Scytalol A** inhibits dihydroxynaphthalene melanin biosynthesis in ... **Scytalol A** is a metabolite from the ascomycete *Lachnellula* sp. A32-89, which selectively inhibits the biosynthesis of dihydroxynaphthalene melanin in *Lachnellula* sp. A32-89, while not affecting the growth of the strain. --INVALID-LINK-- **Scytalol A**, 208183-19-1 **Scytalol A**. Chemical intermediate. **Scytalol A** is a metabolite from the ascomycete *Lachnellula* sp. A32-89, which selectively inhibits the biosynthesis of dihydroxynaphthalene melanin in *Lachnellula* sp. A32-89, while not affecting the growth of the strain. SMILES: C1C(--INVALID-LINK--=C12)O">C@HO)=O. InChi Code:

InChI=1S/C10H12O4/c11-6-3-1-2-5-7(12)8(13)4-9(14)10(5)6/h1-3,7-8,11-

13H,4H2/t7-,8-/m1/s1. InChi Key: ... --INVALID-LINK-- **Scytalol A** | CAS 208183-19-1 |

MedKoo **Scytalol A** (compound 1) is a new metabolite from the ascomycete *Lachnellula* sp.

A32-89, which selectively inhibits the biosynthesis of dihydroxynaphthalene melanin in

Lachnellula sp. A32-89, while not affecting the growth of the strain. --INVALID-LINK-- **Scytalol**

A | 208183-19-1 | Bio-Techne **Scytalol A** is a fungal metabolite and melanin biosynthesis

inhibitor (IC₅₀ = 0.3 µg/mL against dihydroxynaphthalene melanin). **Scytalol A** exhibits

antibacterial activity against *B. subtilis* and *S. aureus* and antifungal activity against *C.*

albicans, *S. cerevisiae* and *T. mentagrophytes* at a concentration of 25 µg/mL. **Scytalol A** also

inhibits acetylcholinesterase and butyrylcholinesterase with IC₅₀ values of 3.6 and 14.2 µM,

respectively. --INVALID-LINK-- **Scytalol A** | Antimicrobial | MedChemTronica **Scytalol A** is a

metabolite from the ascomycete *Lachnellula* sp. A32-89, which selectively inhibits the

biosynthesis of dihydroxynaphthalene melanin in *Lachnellula* sp. A32-89, while not affecting the

growth of the strain. --INVALID-LINK-- **Scytalol A** | 208183-19-1 | BOC Sciences **Scytalol A** is

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strain. --INVALID-LINK-- **Scytalol A** | CAS 208183-19-1 | J23694 | Bio-Connect Life Sciences

Scytalol A is a metabolite from the ascomycete *Lachnellula* sp. A32-89, which selectively

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affecting the growth of the strain. --INVALID-LINK-- **Scytalol A** | CAS 208183-19-1 | Adooq

Bioscience **Scytalol A** is a metabolite from the ascomycete *Lachnellula* sp. A32-89, which

selectively inhibits the biosynthesis of dihydroxynaphthalene melanin in *Lachnellula* sp. A32-89,

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BLDpharm **Scytalol A** is a metabolite from the ascomycete *Lachnellula* sp. A32-89, which

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- **Scytalol A** | CAS 208183-19-1 | APEXBIO **Scytalol A** is a metabolite from the ascomycete *Lachnellula* sp. A32-89, which selectively inhibits the biosynthesis of dihydroxynaphthalene melanin in *Lachnellula* sp. A32-89, while not affecting the growth of the strain. --INVALID-LINK--
- **Scytalol A**: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Compound Identification

Identifier	Value
CAS Number	208183-19-1
IUPAC Name	(3S,4S)-3,4-dihydro-3,4,8-trihydroxy-1(2H)-naphthalenone
Molecular Formula	C ₁₀ H ₁₂ O ₄

Scytalol A is a natural product isolated from the ascomycete *Lachnellula* sp.

Biological Activity

Scytalol A has demonstrated a range of biological activities, making it a molecule of interest for further investigation. It is a known inhibitor of melanin biosynthesis and also exhibits antimicrobial and enzyme-inhibiting properties.

Inhibition of Melanin Biosynthesis

Scytalol A selectively inhibits the biosynthesis of dihydroxynaphthalene (DHN) melanin in *Lachnellula* sp. Notably, this inhibition occurs without affecting the growth of the fungal strain.

Activity	IC ₅₀	Organism
Dihydroxynaphthalene (DHN) melanin biosynthesis inhibition	0.3 µg/mL	<i>Lachnellula</i> sp.

Antimicrobial Activity

At a concentration of 25 µg/mL, **Scytalol A** has been shown to inhibit the growth of various bacteria and fungi.

Domain	Organism
Bacteria	Bacillus subtilis
Staphylococcus aureus	
Fungi	Candida albicans
Saccharomyces cerevisiae	
Trichophyton mentagrophytes	

Enzyme Inhibition

Scytalol A also exhibits inhibitory activity against acetylcholinesterase (AChE) and butyrylcholinesterase (BChE).

Enzyme	IC50
Acetylcholinesterase (AChE)	3.6 µM
Butyrylcholinesterase (BChE)	14.2 µM

Experimental Protocols

Detailed experimental protocols for the assays mentioned above would require access to the primary research articles. However, a generalized methodology for each key experiment is outlined below.

Melanin Biosynthesis Inhibition Assay

A common method to assess the inhibition of melanin production involves the following steps:

- Culture Preparation: *Lachnellula* sp. is cultured in a suitable liquid medium.

- **Compound Addition:** **Scytalol A**, dissolved in an appropriate solvent, is added to the cultures at various concentrations. A solvent control is also included.
- **Incubation:** The cultures are incubated under conditions that promote both growth and melanin production.
- **Melanin Extraction:** After a set incubation period, the fungal mycelia are harvested. Melanin is then extracted from the mycelia using an alkaline solution.
- **Quantification:** The amount of extracted melanin is quantified spectrophotometrically by measuring its absorbance at a specific wavelength.
- **IC50 Determination:** The concentration of **Scytalol A** that inhibits melanin production by 50% (IC50) is calculated from the dose-response curve.

Antimicrobial Susceptibility Testing

The antimicrobial activity of **Scytalol A** can be determined using a broth microdilution method:

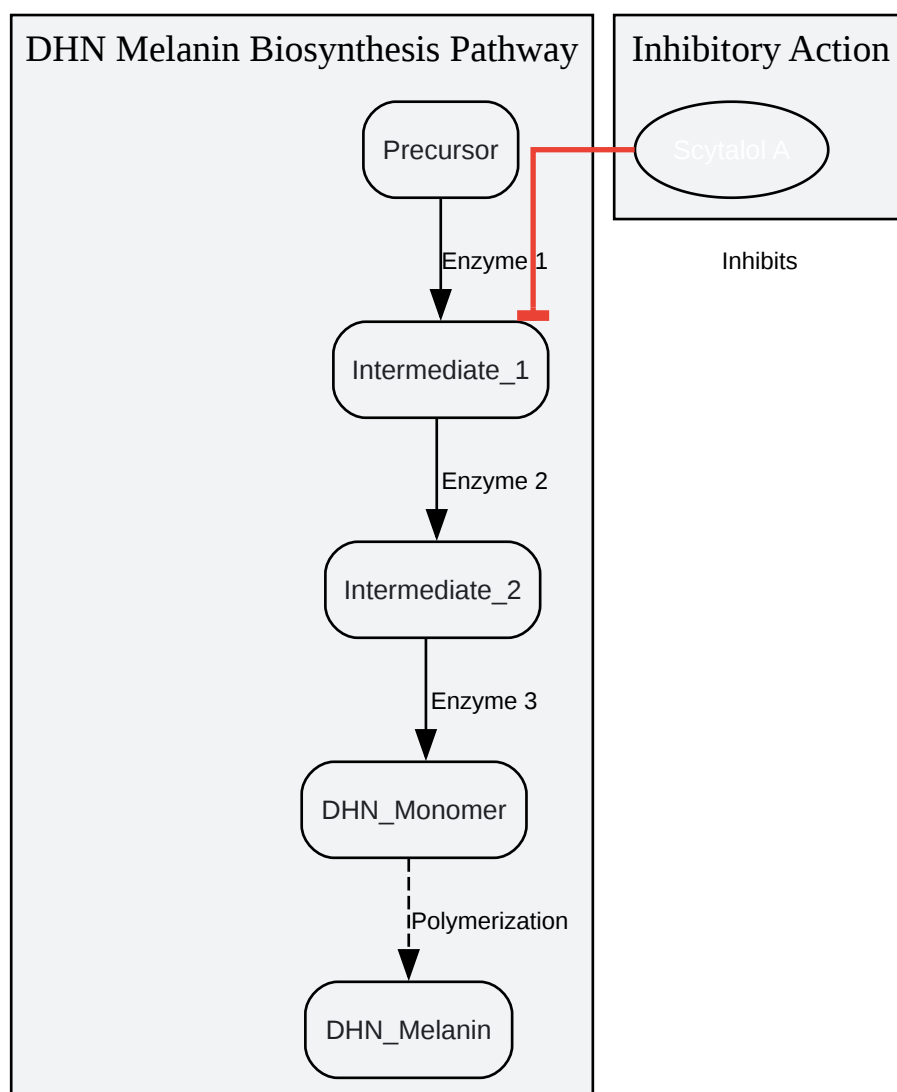
- **Inoculum Preparation:** Standardized suspensions of the test microorganisms (*B. subtilis*, *S. aureus*, *C. albicans*, *S. cerevisiae*, *T. mentagrophytes*) are prepared.
- **Serial Dilution:** **Scytalol A** is serially diluted in a multi-well plate containing the appropriate growth medium for each microorganism.
- **Inoculation:** Each well is inoculated with the prepared microbial suspension.
- **Incubation:** The plates are incubated at the optimal temperature for each microorganism.
- **Growth Assessment:** Microbial growth is assessed by measuring the optical density or by visual inspection. The minimum inhibitory concentration (MIC) is determined as the lowest concentration of **Scytalol A** that prevents visible growth.

Cholinesterase Inhibition Assay

Ellman's method is a widely used protocol to screen for inhibitors of acetylcholinesterase and butyrylcholinesterase:

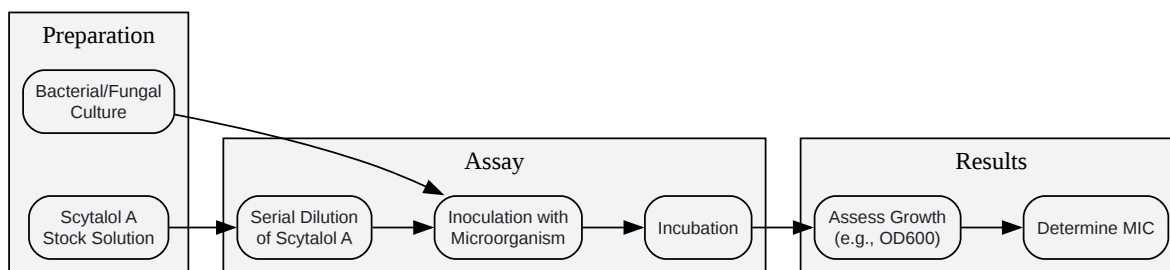
- **Reaction Mixture:** The assay is typically performed in a multi-well plate. The reaction mixture contains a buffer, the respective enzyme (AChE or BChE), and varying concentrations of **Scytalol A**.
- **Pre-incubation:** The enzyme and inhibitor are pre-incubated together for a short period.
- **Substrate Addition:** The reaction is initiated by adding the substrate (acetylthiocholine for AChE or butyrylthiocholine for BChE) and a chromogenic reagent, 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB).
- **Kinetic Measurement:** The enzyme hydrolyzes the substrate, and the product reacts with DTNB to produce a yellow-colored compound, which is measured spectrophotometrically over time.
- **IC50 Calculation:** The rate of the reaction is determined for each concentration of **Scytalol A**. The IC50 value is calculated as the concentration of the inhibitor that causes a 50% reduction in enzyme activity.

Signaling Pathway and Workflow Diagrams



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Caption: Inhibition of the Dihydroxynaphthalene (DHN) Melanin Biosynthesis Pathway by **Scytalol A**.



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Caption: General workflow for determining the Minimum Inhibitory Concentration (MIC) of **Scytalol A**.

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